

Proper Disposal Procedures for Dooku1

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Compound of Interest

Compound Name: Dooku1

Cat. No.: B2688968

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For Research Use Only: This product is not intended for human or veterinary diagnostic or therapeutic use. All chemicals may present unknown hazards and should be handled with caution. This guide applies only to **Dooku1** as packaged. If this product is mixed with other materials, becomes contaminated, or deteriorates, it may possess hazards not addressed in this document.

Dooku1 is a reversible antagonist of the Yoda1 protein, used in research to study the Piezo1 channel's role in vascular physiology and disease.^{[1][2][3]} It works by blocking Yoda1-induced Ca²⁺ entry and relaxation of the aorta.

Immediate Safety and Handling

Before handling, it is crucial to follow the usual precautionary measures for handling chemicals. No special measures are required for personal protection under normal use.

- First Aid:
 - Inhalation: Move the individual to fresh air and consult a doctor if complaints arise.
 - Skin Contact: **Dooku1** does not generally irritate the skin.
 - Eye Contact: Rinse the opened eye for several minutes under running water.
 - Swallowing: If symptoms persist, consult a doctor.

- **Fire-Fighting:** Use fire-fighting measures that are appropriate for the surrounding environment. A solid water stream may be inefficient.
- **Accidental Release:** For spills, pick up the material mechanically. Personal protective equipment is not required. Do not allow the substance to enter sewers or surface/ground water.

Disposal Plan

Waste disposal should be conducted in accordance with local, state, and federal regulations. As **Dooku1** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), there are no specific federal disposal guidelines. However, it is essential to consult your institution's chemical safety office for specific protocols.

General Disposal Procedure:

- **Collection:** Collect waste **Dooku1**, including any contaminated materials (e.g., pipette tips, gloves, empty vials), in a designated, properly labeled waste container.
- **Labeling:** The container must be clearly labeled with the chemical name ("**Dooku1**") and any other information required by your institution.
- **Storage:** Store the waste container in a secure, designated area away from incompatible materials.
- **Arrangement for Disposal:** Contact your institution's environmental health and safety (EHS) office to arrange for pickup and proper disposal by a licensed chemical waste contractor.

Quantitative Data Summary

The following table summarizes key quantitative data for **Dooku1**.

Property	Value	Source
Molecular Weight	326.2 g/mol	
CAS Number	2253744-54-4	
Purity	≥98% (HPLC)	
IC ₅₀ (HEK 293 cells)	1.3 μM	
IC ₅₀ (HUVECs)	1.5 μM	
Solubility in DMSO	32.62 mg/mL (100 mM)	

Experimental Protocols

Preparation of Stock Solutions:

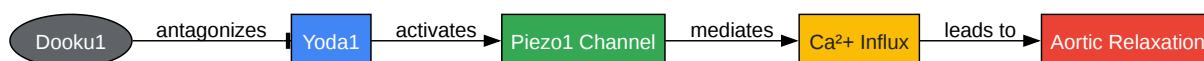
The following protocol is for guidance only. For batch-specific data, refer to the Certificate of Analysis.

- Objective: To prepare a 100 mM stock solution of **Dooku1** in DMSO.
- Materials:
 - **Dooku1** (Molecular Weight: 326.2)
 - Dimethyl sulfoxide (DMSO)
- Procedure:
 - Based on the product's molecular weight of 326.2, dissolve 32.62 mg of **Dooku1** in 1 mL of DMSO to achieve a 100 mM concentration.
 - Ensure the solution is clear and free of precipitation before use.
- Storage of Stock Solutions:
 - It is recommended to prepare and use solutions on the same day.

- If storage is necessary, aliquot the stock solution and store at -20°C for up to one month.
- When stored at -80°C, the stock solution is stable for up to two years.
- Avoid repeated freeze-thaw cycles.

Signaling Pathway and Logical Relationships

The following diagram illustrates the logical relationship of **Dooku1**'s mechanism of action as a Yoda1 antagonist.



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Dooku1's antagonistic effect on the Yoda1-Piezo1 pathway.

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References

- 1. Dooku1 - MedChem Express [bioscience.co.uk]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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